

Technical Guide: MP470 (Amuvatinib) Hydrochloride

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Compound of Interest

Compound Name: MP470 hydrochloride

Cat. No.: B10800936

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Dual-Mechanism Targeting: Receptor Tyrosine Kinase Inhibition & DNA Repair Suppression[1]

Executive Summary

MP470 (Amuvatinib) is a multi-targeted tyrosine kinase inhibitor (TKI) with a unique pharmacological profile that distinguishes it from first-generation TKIs like imatinib.[1] While it effectively targets c-Kit, PDGFR, and Flt3, its critical value in drug development lies in its secondary mechanism: the suppression of RAD51, a key protein in Homologous Recombination (HR) DNA repair.[2]

This guide provides a technical roadmap for researchers utilizing MP470. It moves beyond basic characterization to focus on the compound's application as a chemosensitizer and radiosensitizer, detailing the protocols required to validate its dual mechanism of action.

Molecular Pharmacology & Mechanism of Action[3]

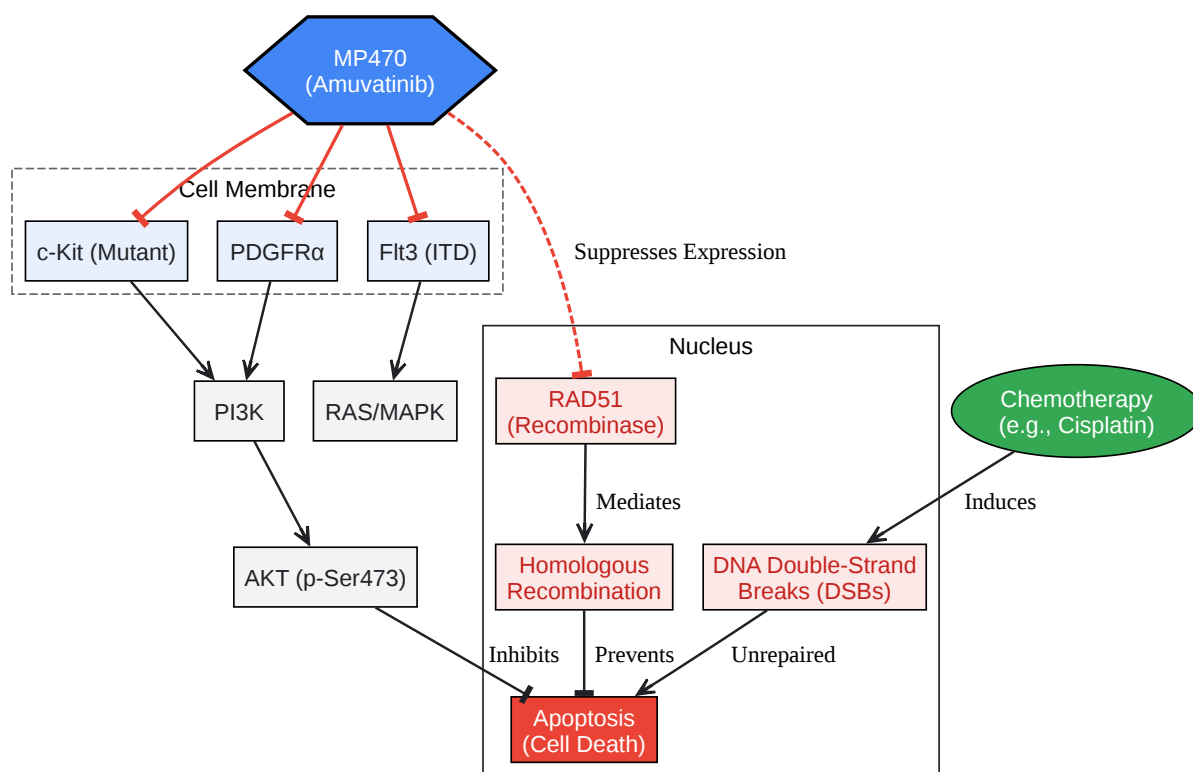
The Dual-Targeting Axis

MP470 operates on two distinct biological axes.[1] This duality is essential for experimental design; treating it solely as a proliferation inhibitor (TKI) misses its potential to overcome drug resistance.[1]

- The Proliferation Axis (RTK Inhibition): MP470 acts as an ATP-competitive inhibitor against mutant forms of c-Kit (e.g., D816H), PDGFR, and Flt3.^{[1][2]} This blockade shuts down downstream PI3K/AKT and RAS/MAPK pathways, reducing cellular proliferation.
- The Sensitization Axis (RAD51 Suppression): Unlike standard TKIs, MP470 downregulates the expression of RAD51. RAD51 is the recombinase essential for repairing DNA double-strand breaks (DSBs) via Homologous Recombination.^[1] By depleting RAD51, MP470 prevents cancer cells from repairing the DNA damage induced by cytotoxic agents (e.g., cisplatin, etoposide) or ionizing radiation.^[2]

Signaling Pathway Visualization

The following diagram illustrates the convergence of RTK inhibition and DNA repair disruption.



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Figure 1: MP470 inhibits RTK signaling (left) and suppresses RAD51-mediated DNA repair (right), sensitizing cells to DNA damage.[1]

Preclinical Data Profile

Kinase Selectivity & Potency

MP470 is particularly potent against resistance-driving mutations.[1] The table below summarizes key IC₅₀ values derived from cell-free kinase assays and cellular proliferation

assays.

Target Kinase	Mutation / Context	IC50 (nM)	Clinical Relevance
c-Kit	D816H	10	Systemic Mastocytosis, GIST
c-Kit	V560G	34	GIST (Exon 11)
PDGFR	V561D	40	GIST, Glioblastoma
Flt3	D835Y	81	Acute Myeloid Leukemia (AML)
c-Kit	D816V	950	Mastocytosis (Resistant to Imatinib)

“

Technical Insight: Note the differential potency between c-Kit D816H (10 nM) and D816V (950 nM). While MP470 is active against D816V, significantly higher concentrations are required compared to other mutants.[2]

Experimental Protocols

Solubility & Stock Preparation

MP470 is a hydrophobic carbothioamide.[1] Proper handling is critical to prevent precipitation, which leads to erratic IC50 data.[2]

- Molecular Weight: 447.51 g/mol [1][3]
- Solvent: Dimethyl Sulfoxide (DMSO)[1][4]
- Storage: -20°C (Stock), -80°C (Long-term)

Preparation Protocol:

- Weighing: Weigh **MP470 hydrochloride** powder in an antistatic environment.
- Dissolution: Add anhydrous DMSO to achieve a 50 mM stock concentration. Vortex vigorously for 1 minute.^[1] If particles persist, sonicate in a water bath at 37°C for 5-10 minutes.
- Aliquot: Divide into single-use aliquots (e.g., 50 L) to avoid freeze-thaw cycles.
- Working Solution: Dilute the DMSO stock into culture medium immediately prior to use.
 - Critical Rule: Keep final DMSO concentration (v/v) to avoid solvent toxicity.^{[1][5][6]}
 - Visual Check: Inspect for "crashing out" (cloudiness) upon addition to media.^[1] If observed, reduce stock concentration or use an intermediate dilution step.

RAD51 Suppression Assay (Western Blot)

To validate the "Sensitization Axis," you must demonstrate RAD51 downregulation.

Workflow:

- Seeding: Seed cancer cells (e.g., PC-3, H1299, or GIST-882) at cells/well in 6-well plates.
- Treatment:
 - Control: 0.1% DMSO.^{[1][5]}
 - MP470: 5 M and 10 M.^[1]

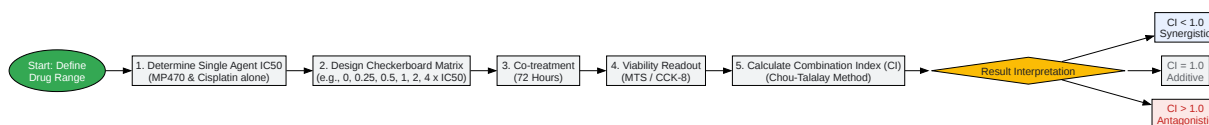
- Duration: Incubate for 24 to 48 hours.[1] (RAD51 reduction is time-dependent and often requires >24h).[1]
- Lysis: Use RIPA buffer supplemented with protease/phosphatase inhibitors.[1]
 - Optional: Perform nuclear fractionation if total protein levels are ambiguous, as RAD51 functions in the nucleus.[2]
- Blotting:
 - Primary Antibody: Anti-RAD51 (1:1000).[1]
 - Loading Control: Anti-

-Actin or Anti-Lamin B1 (if nuclear fraction).[1]
- Result Interpretation: A successful assay should show a dose-dependent decrease in RAD51 band intensity by >50% at 10

M.[1]

Synergy Assessment Workflow

The following Graphviz diagram outlines the decision logic for testing MP470 in combination with chemotherapy (e.g., Cisplatin).



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Figure 2: Experimental workflow for validating synergistic effects using the Combination Index (CI) method.

Therapeutic Synergy & Resistance

MP470 is most effective when positioned to reverse resistance.[1]

- **Platinum Resistance:** In Small Cell Lung Cancer (SCLC) or Ovarian Cancer, cells often upregulate DNA repair mechanisms to survive cisplatin therapy. MP470's suppression of RAD51 re-sensitizes these cells.[1][7]
- **Radiation Therapy:** Ionizing radiation kills cells by inducing DSBs.[1] Pre-treatment with MP470 (24h prior to radiation) prevents the resolution of these breaks, significantly lowering the survival fraction in clonogenic assays.

Authoritative Note on Dosing: In in vivo xenograft models (e.g., LNCaP or H1299), typical effective doses range from 10 mg/kg to 50 mg/kg (IP or Oral), often formulated in a lipid-based vehicle (e.g., PEG300/Tween80) due to low aqueous solubility.[1][2]

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